

Safe Disposal of Pirquinozol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Pirquinozol

Cat. No.: B610121

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Pirquinozol** (SQ-13,847), a compound investigated for its antiallergic and antiasthmatic properties. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Hazard and Safety Data Overview

Pirquinozol presents several hazards that necessitate careful handling and disposal. The following table summarizes key quantitative and qualitative safety data extracted from safety data sheets (SDS).

Property	Value	Source
Physical State	Solid, Powder	[1]
Appearance	White	[1]
Odor	Odorless	[1]
Solubility	Insoluble in water	[1]
Molecular Formula	C ₁₁ H ₉ N ₃ O ₂	[2]
Molar Mass	215.212 g/mol	
Hazard Statements	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	
Disposal	Avoid release to the environment. Dispose of contents/container to an approved waste disposal plant.	

Experimental Protocol: Pirquinozol Disposal Procedure

The following step-by-step protocol outlines the recommended procedure for the disposal of **Pirquinozol** in a laboratory setting. This procedure is based on guidelines for handling hazardous chemical waste and information from various safety data sheets.

1.0 Personal Protective Equipment (PPE) and Safety Precautions

1.1 Required PPE: Before handling **Pirquinozol**, ensure you are wearing appropriate personal protective equipment. This includes:

- Chemical safety goggles or eyeglasses.
- Chemical-resistant gloves (e.g., nitrile).
- A lab coat or other protective clothing to prevent skin exposure.

- In cases of inadequate ventilation or potential for dust formation, a NIOSH/MSHA approved respirator is necessary.

1.2 Ventilation: Always handle **Pirquinozol** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.

1.3 Handling Precautions:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands and skin thoroughly after handling.
- Do not eat, drink, or smoke in areas where **Pirquinozol** is handled or stored.

2.0 Waste Collection and Storage

2.1 Waste Container:

- Use a dedicated, properly labeled, and sealable container for **Pirquinozol** waste. The container should be made of a material compatible with the chemical.
- The label should clearly state "Hazardous Waste" and "**Pirquinozol**."

2.2 Collection of Pure **Pirquinozol** Waste:

- For unused or expired pure **Pirquinozol**, carefully transfer the solid into the designated hazardous waste container.
- Avoid creating dust during the transfer.

2.3 Collection of Contaminated Materials:

- Any materials that have come into contact with **Pirquinozol**, such as pipette tips, weigh boats, and contaminated gloves or paper towels, should be collected in the same hazardous waste container.
- For liquid waste containing **Pirquinozol**, use a separate, sealed container labeled appropriately.

2.4 Storage:

- Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials like oxidizing agents.
- Ensure the storage area is secure and accessible only to authorized personnel.

3.0 Disposal

3.1 Institutional Procedures: Follow your institution's specific guidelines for hazardous waste disposal. This typically involves contacting the Environmental Health and Safety (EHS) office for waste pickup.

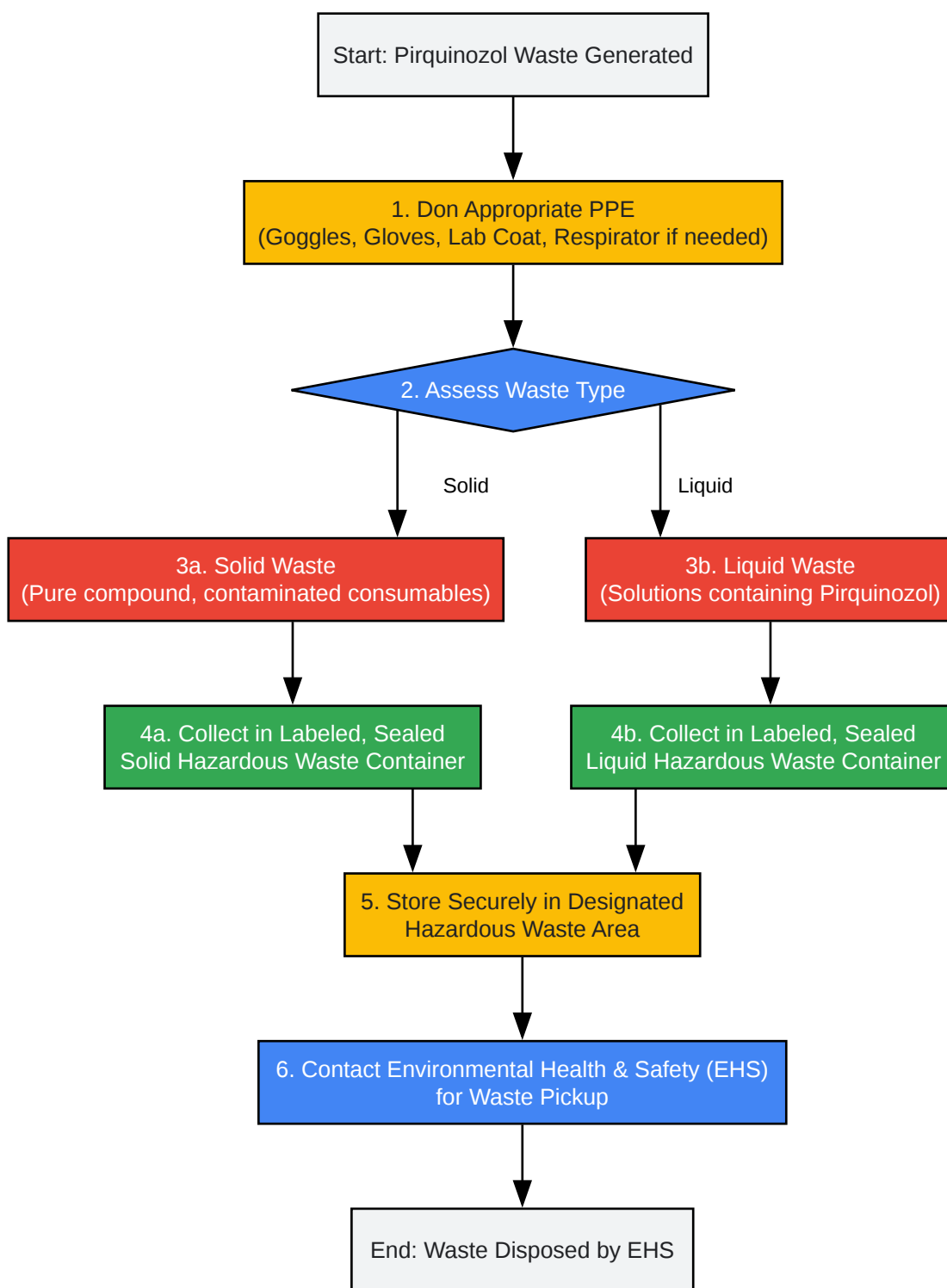
3.2 Regulatory Compliance: Disposal must be conducted in accordance with all local, state, and federal regulations. Discharge into the environment must be avoided.

3.3 Decontamination:

- Decontaminate any surfaces that may have come into contact with **Pirquinozol** using an appropriate cleaning agent.
- Dispose of the cleaning materials as contaminated waste.

Pirquinozol Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Pirquinozol**.



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References

- 1. fishersci.com [fishersci.com]
- 2. Pirquinozol - Wikipedia [en.wikipedia.org]
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